

Essential Safety and Logistical Information for Handling (1-Bromoethyl)cyclohexane

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Compound of Interest

Compound Name: (1-Bromoethyl)cyclohexane

Cat. No.: B150787

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **(1-Bromoethyl)cyclohexane**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

(1-Bromoethyl)cyclohexane is a combustible liquid that can cause skin irritation, serious eye damage, and may lead to respiratory irritation.^[1] Proper personal protective equipment (PPE) and handling procedures are mandatory to minimize exposure and ensure a safe working environment.

Hazard Identification and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **(1-Bromoethyl)cyclohexane**. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a full-face shield.	To protect against splashes and vapors that can cause serious eye damage.[2][3]
Skin Protection	Flame-resistant lab coat worn over full-length clothing. Chemically resistant gloves (e.g., nitrile or neoprene).	To prevent skin contact, which can cause irritation.[2][4] A lab coat provides a barrier against spills.
Respiratory Protection	Work should be conducted in a well-ventilated fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator with an organic vapor cartridge is recommended.	To prevent the inhalation of vapors, which may cause respiratory irritation.[2][3][5]

Quantitative Data

Property	Value
Molecular Formula	C8H15Br
Molecular Weight	191.11 g/mol [1]

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following operational plan is essential for the safe handling of **(1-Bromoethyl)cyclohexane**.

Preparation and Handling

- Engineering Controls: All work with **(1-Bromoethyl)cyclohexane** must be performed in a properly functioning chemical fume hood.[2]

- Donning PPE: Before handling the chemical, put on all required PPE as specified in the table above.
- Chemical Transport: When moving the chemical, use a secondary container to prevent spills.
- Dispensing: Use only non-sparking tools and explosion-proof equipment when transferring the liquid.[\[3\]](#) Ground and bond containers when transferring material.[\[3\]](#)
- Avoid Incompatibilities: Keep away from strong oxidizing agents and strong bases.[\[3\]](#)
- Heating: Avoid heating the compound unless required by a specific protocol. If heating is necessary, do so with extreme caution and appropriate safety measures in place.[\[2\]](#)

Storage

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)
- The storage container must be clearly labeled with the chemical name and hazard warnings.

Disposal Plan: Step-by-Step Waste Management

All waste containing **(1-Bromoethyl)cyclohexane** and any contaminated materials must be treated as hazardous waste.

Waste Collection

- Segregation: Collect all **(1-Bromoethyl)cyclohexane** waste in a dedicated and clearly labeled "Halogenated Organic Waste" container.[\[6\]](#) Never mix with non-halogenated waste.[\[6\]](#)
- Container: The waste container must be made of a compatible material and have a secure, sealable lid.[\[7\]](#)
- Labeling: Immediately label the waste container with "Hazardous Waste," the full chemical name "**(1-Bromoethyl)cyclohexane**," the approximate concentration and volume,

associated hazards (e.g., "Combustible," "Corrosive," "Irritant"), and the date of accumulation.[7]

Waste Disposal

- Professional Disposal: Dispose of the hazardous waste through an approved hazardous waste disposal facility.[2][5]
- Prohibited Disposal: Do not dispose of **(1-Bromoethyl)cyclohexane** down the drain or in regular trash.[2][7]

Emergency Procedures

Spills

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[2]
- Decontamination: Clean the spill area thoroughly.

Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][8]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Get medical attention if irritation persists.[3][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

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